

Solubility Profile of Barium Formate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Barium formate

Cat. No.: B1594320

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This technical guide provides a comprehensive overview of the solubility of **barium formate** in aqueous and organic solvents. The information is intended for researchers, scientists, and professionals in drug development and related fields who require precise solubility data and standardized experimental protocols.

Quantitative Solubility Data

The solubility of **barium formate** is significantly dependent on the solvent and temperature. Below are tabulated data summarizing its solubility in water and various organic solvents.

Table 1: Solubility of Barium Formate in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)
0	26.2
10	28.0
20	29.9
30	31.9
40	34.0
50	36.3
60	38.6
70	41.3
80	44.2
90	47.6
100	51.3

Data sourced from the IUPAC-NIST Solubilities Database.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Solubility of Barium Formate in Organic Solvents

Solvent	Temperature (°C)	Solubility (g / 100 g Solvent)
Acetone	0	26.2
10	28.0	
20	31.9	
25	34.0	
30	38.6	
40	44.2	
50	47.6	
56	51.3	
Ethanol	-	Insoluble
Diethyl Ether	-	Insoluble

Data for acetone sourced from Sciencemadness Wiki^[4]. Data for ethanol and diethyl ether indicates practical insolubility.^{[3][5][6]}

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of an inorganic salt such as **barium formate** in water, employing the isothermal gravimetric method. This method is based on achieving equilibrium at a constant temperature and then determining the concentration of the solute in the saturated solution by mass.

Materials and Apparatus

- **Barium Formate** (analytical grade)
- Distilled or deionized water
- Thermostatic water bath with temperature control ($\pm 0.1^{\circ}\text{C}$)
- Stirring device (magnetic stirrer and stir bars)

- Conical flasks or sealed glass vessels
- Analytical balance (± 0.0001 g)
- Syringe with a filter attachment (e.g., 0.45 μm pore size)
- Pre-weighed evaporating dishes or weighing bottles
- Drying oven
- Desiccator

Experimental Procedure

- Temperature Control: Set the thermostatic water bath to the desired temperature and allow it to stabilize.
- Preparation of Saturated Solution:
 - Add an excess amount of **barium formate** to a known volume of distilled water in a sealed glass vessel. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vessel in the thermostatic water bath and begin stirring to facilitate the dissolution process.
 - Allow the solution to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.
- Sampling:
 - Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle.
 - Carefully draw a known volume of the clear supernatant (the saturated solution) using a pre-warmed syringe fitted with a filter. This prevents the transfer of any solid particles.
- Gravimetric Analysis:
 - Dispense the filtered saturated solution into a pre-weighed evaporating dish.

- Record the total weight of the evaporating dish and the solution.
- Place the evaporating dish in a drying oven set to a temperature that will evaporate the water without decomposing the **barium formate** (e.g., 110-120°C).
- Dry the sample to a constant weight. This is achieved by periodically removing the dish from the oven, allowing it to cool to room temperature in a desiccator, and weighing it. The process is repeated until two consecutive weighings are within an acceptable tolerance (e.g., ± 0.0002 g).
- Calculation of Solubility:
 - Mass of the saturated solution: (Weight of dish + solution) - (Weight of empty dish)
 - Mass of the dissolved solid (**barium formate**): (Weight of dish + dry solid) - (Weight of empty dish)
 - Mass of the solvent (water): Mass of the saturated solution - Mass of the dissolved solid
 - Solubility (g/100 g water): (Mass of the dissolved solid / Mass of the solvent) x 100

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **barium formate** solubility.

Experimental Workflow for Solubility Determination

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- To cite this document: BenchChem. [Solubility Profile of Barium Formate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594320#barium-formate-solubility-in-water-and-organic-solvents>]

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